

Application Notes and Protocols for Disodium Sebacate as a PVC Plasticizer

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Compound of Interest

Compound Name: Disodium sebacate

Cat. No.: B1670765

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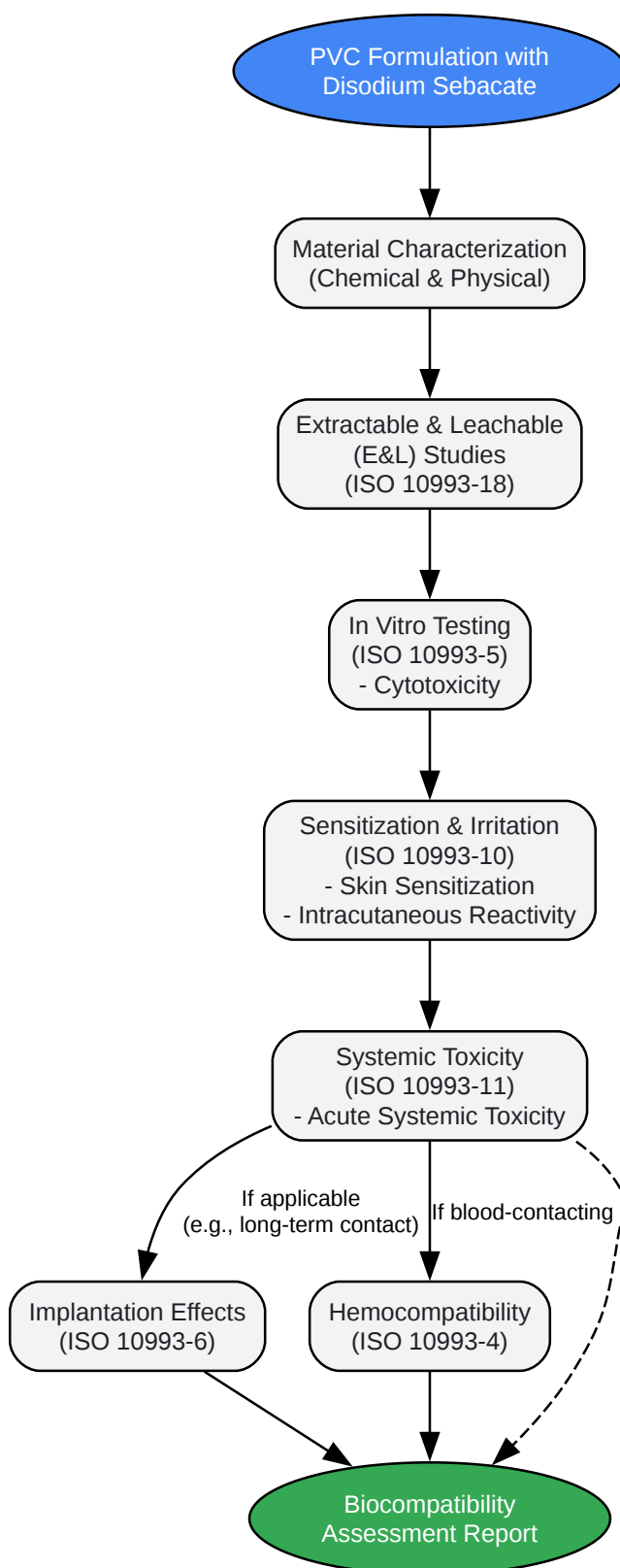
For Researchers, Scientists, and Drug Development Professionals

Introduction

Disodium sebacate (CAS 17265-14-4), the disodium salt of sebacic acid, is emerging as a functional additive in Polyvinyl Chloride (PVC) formulations.[1][2] It serves a dual role as both a plasticizer and a heat stabilizer, offering a potential alternative to traditional phthalate-based plasticizers.[1][2] Its purported benefits include enhanced flexibility, improved processing characteristics, and increased durability of the final PVC product.[2] For applications in the medical and pharmaceutical fields, where biocompatibility and low toxicity are paramount, sebacate-based plasticizers are of particular interest. This document provides detailed application notes and experimental protocols for evaluating the efficacy of **disodium sebacate** as a plasticizer in PVC formulations.

Mechanism of Action

Plasticizers function by embedding themselves between the long polymer chains of PVC. This spacing reduces the intermolecular forces between the polymer chains, thereby lowering the glass transition temperature (T_g) from that of rigid PVC. The result is a more flexible and easily processable material. **Disodium sebacate**, being a salt of a dicarboxylic acid, introduces polar carboxylate groups which can interact with the polar sites on the PVC chains, contributing to its plasticizing effect.



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References

- 1. mddionline.com [mddionline.com]
- 2. nbinno.com [nbinno.com]
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